

What is 1,9-Dimethylxanthine?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,9-Dimethylxanthine

Cat. No.: B1219530

[Get Quote](#)

An In-depth Technical Guide to **1,9-Dimethylxanthine**

Introduction

1,9-Dimethylxanthine is a dimethylated derivative of xanthine, a purine base found in most human body tissues and fluids.[1] Structurally, it is an isomer of the more commonly known dimethylxanthines, theophylline (1,3-dimethylxanthine) and theobromine (3,7-dimethylxanthine), and paraxanthine (1,7-dimethylxanthine), which is the primary metabolite of caffeine in humans.[2][3][4] As a member of the methylxanthine family, **1,9-dimethylxanthine** is of interest to researchers for its potential pharmacological activities, which are generally associated with antagonism of adenosine receptors and inhibition of phosphodiesterase (PDE) enzymes.[5] This document provides a comprehensive technical overview of **1,9-dimethylxanthine**, covering its chemical properties, synthesis, biological activity, and analytical methods for its characterization, aimed at researchers and professionals in drug development.

Chemical and Physical Properties

1,9-Dimethylxanthine is a purine alkaloid with a molecular structure featuring methyl groups at the N1 and N9 positions of the xanthine core. Its chemical properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	1,9-dimethyl-3H-purine-2,6-dione	
Molecular Formula	C ₇ H ₈ N ₄ O ₂	
Molecular Weight	180.16 g/mol	
CAS Number	33073-01-7	
InChI	InChI=1S/C7H8N4O2/c1-10-3-8-4-5(10)9-7(13)11(2)6(4)12/h3H,1-2H3,(H,9,13)	
InChIKey	XKZALMBJTMJPFU-UHFFFAOYSA-N	
SMILES	<chem>Cn1cnc2c1[nH]c(=O)n(C)c2=O</chem>	
Purity (typical)	≥97%	

Synthesis of 1,9-Dimethylxanthine

The synthesis of **1,9-dimethylxanthine** can be achieved through several routes, primarily involving the selective methylation of xanthine precursors or the modification of other methylated xanthines.

Experimental Protocols

Protocol 3.1.1: Direct Methylation of Xanthine This method involves the direct methylation of xanthine at the N1 and N9 positions.

- **Reaction Setup:** Dissolve xanthine in a suitable solvent such as dimethylformamide (DMF).
- **Methylation:** Add an excess of a methylating agent, for example, methyl iodide (CH₃I) or dimethyl sulfate ((CH₃O)₂SO₂), to the solution under alkaline conditions.
- **Reaction Conditions:** Heat the reaction mixture at 60–80°C for a duration of 12–24 hours. Competing methylation at other nitrogen sites can occur.

- Purification: Isolate the desired **1,9-dimethylxanthine** product through recrystallization from ethanol or aqueous methanol.

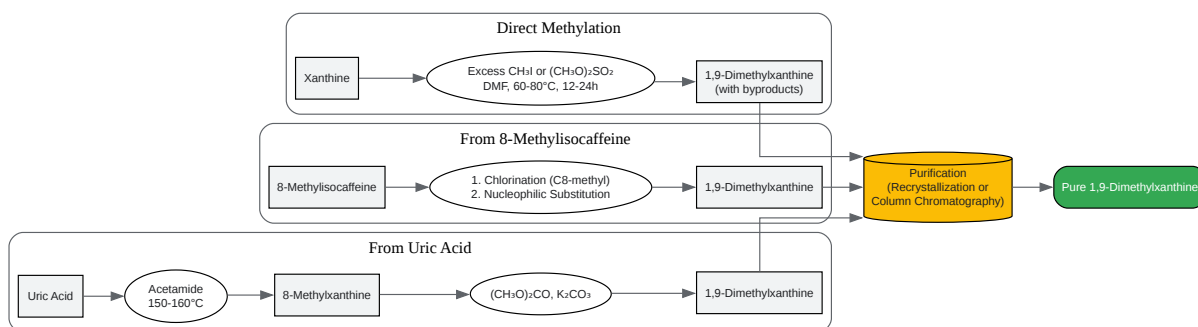
Protocol 3.1.2: Synthesis from 8-Methylisocaffeine This route offers higher regioselectivity compared to direct methylation.

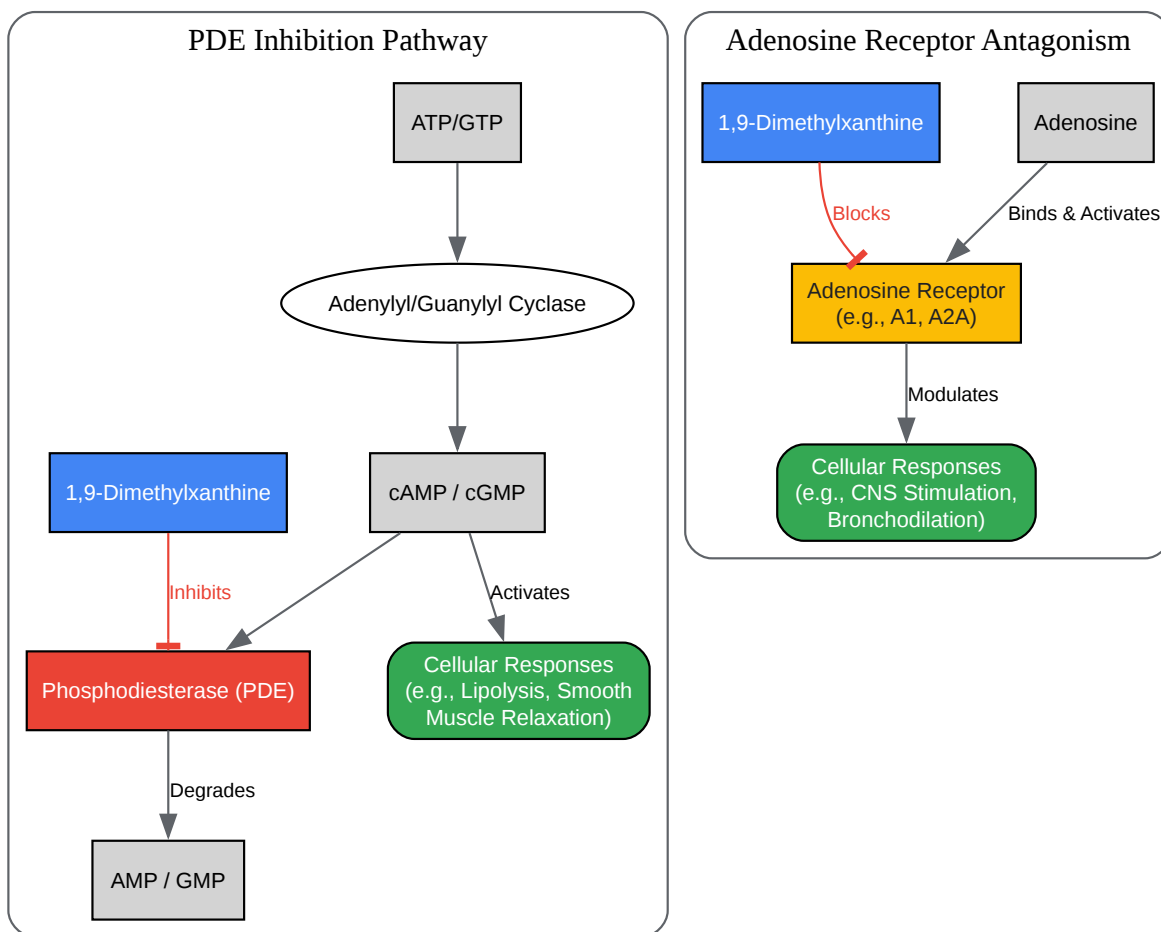
- Chlorination: Convert 8-methylisocaffeine to an intermediate via chlorination of the C(8)-methyl group.
- Nucleophilic Substitution: Perform a nucleophilic substitution reaction on the chlorinated intermediate to yield **1,9-dimethylxanthine**.
- Purification: Purify the final product using column chromatography or recrystallization.

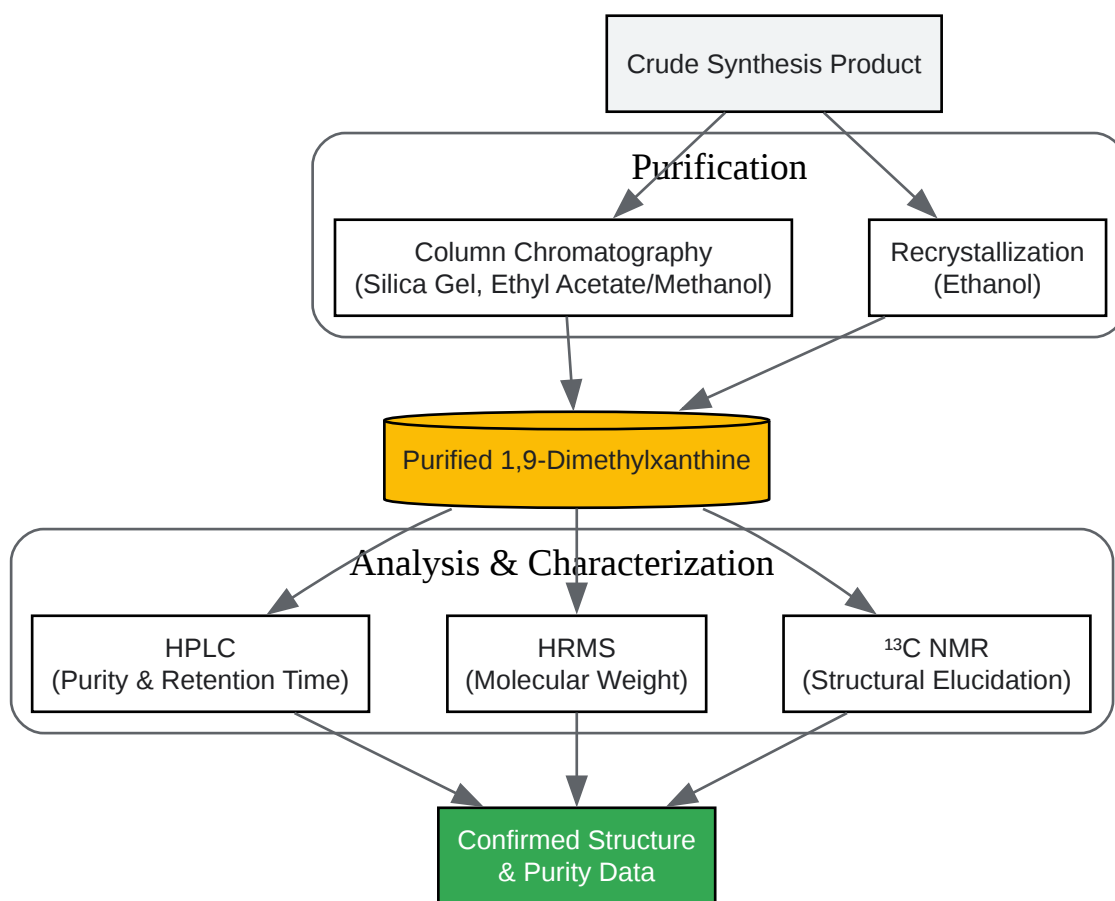
Protocol 3.1.3: Synthesis via Uric Acid Derivatives This "green chemistry" approach avoids halogenated reagents.

- Ring Cleavage: Heat uric acid with acetamide at 150–160°C to cleave the imidazolone ring.
- Cyclization: The intermediate cyclizes to form 8-methylxanthine.
- Methylation: Methylate the 8-methylxanthine at the N1 and N9 positions using dimethyl carbonate ((CH₃O)₂CO) in the presence of potassium carbonate (K₂CO₃) to produce **1,9-dimethylxanthine**.

Synthesis Workflow Diagram







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,9-Dimethylxanthine | C₇H₈N₄O₂ | CID 118395 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Paraxanthine - Wikipedia [en.wikipedia.org]
- 3. Psychostimulant pharmacological profile of paraxanthine, the main metabolite of caffeine in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 4. azolifesciences.com [azolifesciences.com]
- 5. 1,9-Dimethylxanthine | 33073-01-7 | Benchchem [benchchem.com]

- To cite this document: BenchChem. [What is 1,9-Dimethylxanthine?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219530#what-is-1-9-dimethylxanthine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com